computational analysis of Biphenyl-2,2'-diacetonitrile electronic structure

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Compound of Interest

Compound Name:	*Biphenyl-2,2'-diacetonitrile*
CAS No.:	*3526-27-0*
Cat. No.:	*B1296267*

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An In-depth Technical Guide to the Computational Analysis of **Biphenyl-2,2'-diacetonitrile**'s Electronic Structure

For Researchers, Scientists, and Drug Development Professionals

Abstract

Biphenyl-2,2'-diacetonitrile is a molecule of interest due to its structural similarity to other biologically active biphenyl derivatives. Understanding its electronic structure is crucial for predicting its reactivity, intermolecular interactions, and potential applications in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of a computational approach to analyzing the electronic structure of **Biphenyl-2,2'-diacetonitrile**. It details the theoretical background, computational methodologies, and expected electronic properties based on established principles of biphenyl chemistry. While specific experimental data for this molecule is not readily available in public literature, this document serves as a robust framework for such an investigation.

Introduction

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Biphenyl and its derivatives are a significant class of organic compounds with applications ranging from pharmaceuticals to organic electronics. The electronic properties of these molecules are heavily influenced by the torsional angle (dihedral angle) between the two phenyl rings. This angle is a result of the balance between the steric hindrance of the ortho substituents and the π-conjugation across the inter-ring bond. In **Biphenyl-2,2'-diacetonitrile**, the presence of acetonitrile groups at the 2 and 2' positions introduces significant steric hindrance, which is expected to result in a large dihedral angle, thereby impacting its electronic structure.

Computational chemistry, particularly Density Functional Theory (DFT), provides a powerful toolkit for investigating the electronic properties of such molecules with high accuracy. This guide outlines the theoretical and practical aspects of performing a computational analysis of **Biphenyl-2,2'-diacetonitrile**.

Theoretical Background

The electronic structure of a molecule is described by the arrangement of its electrons in various molecular orbitals (MOs). The most critical of these are the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO). The energy difference between the HOMO and LUMO, known as the HOMO-LUMO gap, is a key indicator of a molecule's chemical reactivity, kinetic stability, and optical properties.

For biphenyl derivatives, the degree of π-conjugation between the two phenyl rings directly affects the HOMO-LUMO gap. A more planar conformation allows for greater delocalization of π-electrons, which raises the HOMO energy and lowers the LUMO energy, resulting in a smaller energy gap. Conversely, a larger dihedral angle, caused by steric hindrance from ortho substituents, disrupts this conjugation, leading to a larger HOMO-LUMO gap.

Computational Methodology

A typical computational workflow for analyzing the electronic structure of **Biphenyl-2,2'-diacetonitrile** would involve the following steps:

Geometry Optimization

The first step is to determine the most stable three-dimensional structure of the molecule. This is achieved through geometry optimization, where the total energy of the molecule is minimized

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with respect to the positions of its atoms.

- Software: Gaussian, ORCA, or similar quantum chemistry packages.
- Theoretical Level: Density Functional Theory (DFT) is a common choice due to its balance of accuracy and computational cost. The B3LYP functional is a widely used hybrid functional.
- Basis Set: A Pople-style basis set such as 6-31G(d,p) or a more extensive one like 6-311+G(d,p) is generally sufficient for organic molecules.

Frequency Analysis

Following geometry optimization, a frequency calculation is performed to confirm that the optimized structure corresponds to a true energy minimum on the potential energy surface. The absence of imaginary frequencies indicates a stable structure.

Electronic Structure Analysis

Once the optimized geometry is obtained, a single-point energy calculation is performed using the same level of theory and basis set to compute various electronic properties. This includes:

- Molecular Orbital Analysis: Visualization and energy calculation of the HOMO, LUMO, and other frontier molecular orbitals.
- Molecular Electrostatic Potential (MEP): The MEP map provides insights into the charge distribution and is useful for predicting sites for electrophilic and nucleophilic attack.
- Natural Bond Orbital (NBO) Analysis: NBO analysis can provide information about charge distribution, hybridization, and intramolecular interactions.

Excited State Analysis (Optional)

To understand the molecule's optical properties, such as its UV-Vis absorption spectrum, Time-Dependent DFT (TD-DFT) calculations can be performed. This allows for the calculation of excitation energies and oscillator strengths of electronic transitions.

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Predicted Electronic Properties of **Biphenyl-2,2'-diacetonitrile**

Based on the principles of biphenyl chemistry and the expected steric hindrance from the 2,2'-diacetonitrile groups, the following quantitative data can be hypothesized for **Biphenyl-2,2'-diacetonitrile**.

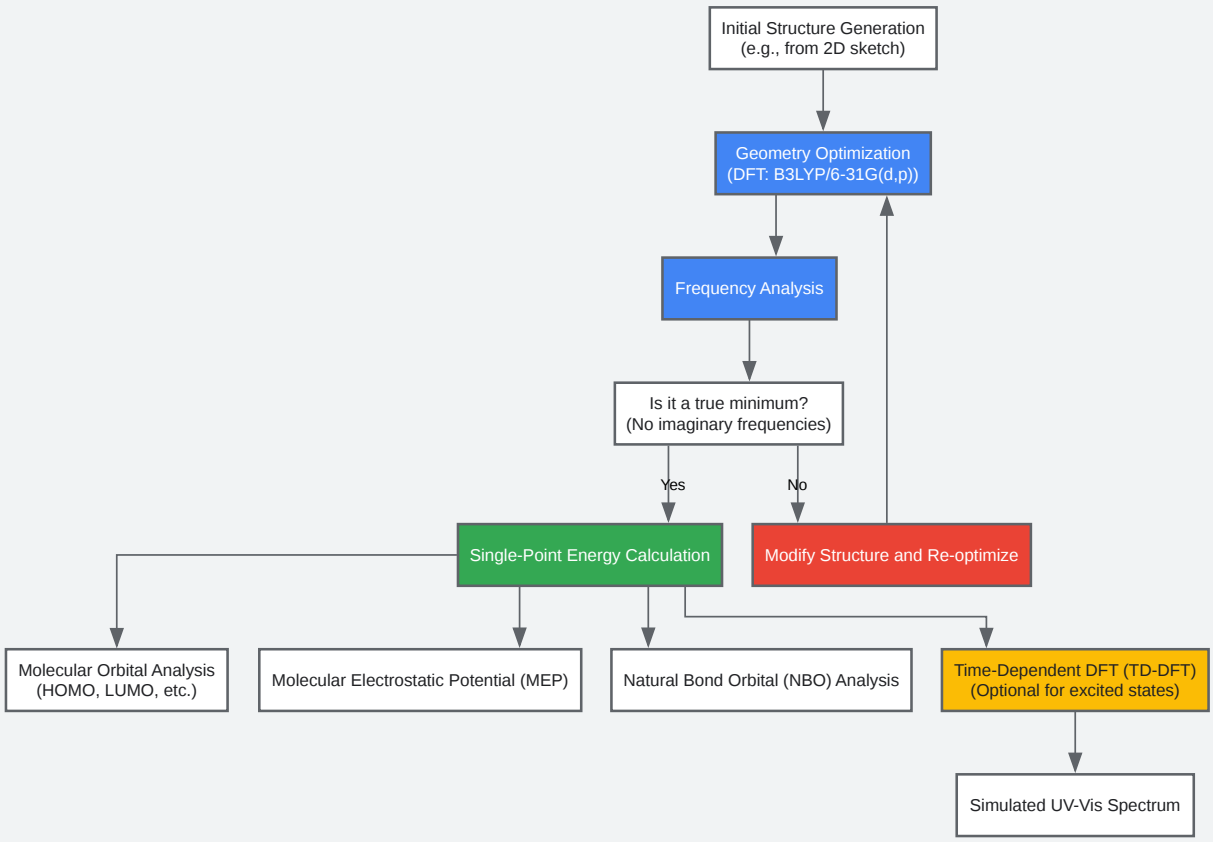
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Property	Predicted Value (Illustrative)	Significance
Dihedral Angle (C1-C1'-C2'-C3')	~60° - 80°	A large dihedral angle indicates significant steric hindrance and reduced π-conjugation between the phenyl rings.
HOMO Energy	-6.5 eV to -7.5 eV	Represents the energy of the highest energy electrons; related to the ionization potential and electron-donating ability.
LUMO Energy	-1.0 eV to -2.0 eV	Represents the energy of the lowest energy empty orbital; related to the electron affinity and electron-accepting ability.
HOMO-LUMO Gap	4.5 eV to 6.5 eV	A large gap suggests high kinetic stability and low chemical reactivity.
Dipole Moment	3.0 D to 5.0 D	A non-zero dipole moment indicates an asymmetric distribution of charge, influencing solubility and intermolecular interactions.
First Excitation Energy (TD-DFT)	> 4.0 eV	Corresponds to the energy of the lowest energy electronic transition, suggesting absorption in the UV region of the electromagnetic spectrum.

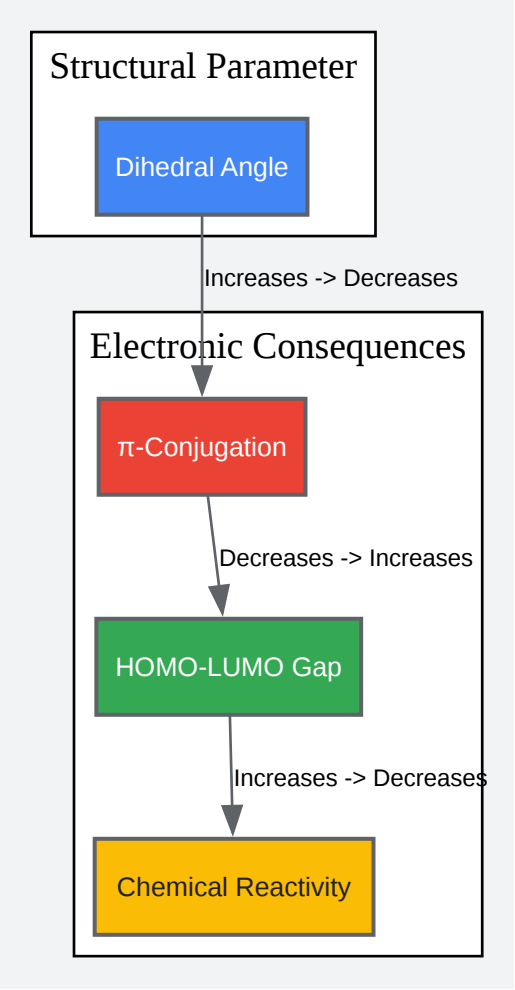
Visualizations

Computational Workflow

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